

commercial availability and suppliers of 2,5-Dichloro-4-fluoroaniline

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Compound of Interest

Compound Name: 2,5-Dichloro-4-fluoroaniline

Cat. No.: B1594060

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An In-Depth Technical Guide to the Commercial Availability, Analysis, and Application of **2,5-Dichloro-4-fluoroaniline** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **2,5-Dichloro-4-fluoroaniline** (CAS No. 2729-37-5), a critical building block in modern medicinal chemistry and fine chemical synthesis. Moving beyond a simple supplier list, this document offers practical, field-proven insights into sourcing, quality verification, and safe handling of this reagent. The methodologies and rationale described herein are designed to empower researchers to make informed decisions, ensuring the integrity and success of their scientific endeavors.

The Strategic Importance of 2,5-Dichloro-4-fluoroaniline in Synthesis

2,5-Dichloro-4-fluoroaniline is a substituted aniline that holds significant value as a synthetic intermediate. Its utility stems from the unique electronic and steric properties conferred by its halogen substituents. The fluorine atom, a common bioisostere for hydrogen, can significantly enhance a molecule's metabolic stability, binding affinity, and bioavailability.^{[1][2][3]} The strategic placement of chlorine and fluorine atoms modulates the reactivity of the aniline ring and the basicity of the amino group, providing a versatile scaffold for constructing complex pharmaceutical and agrochemical agents.^{[1][4]}

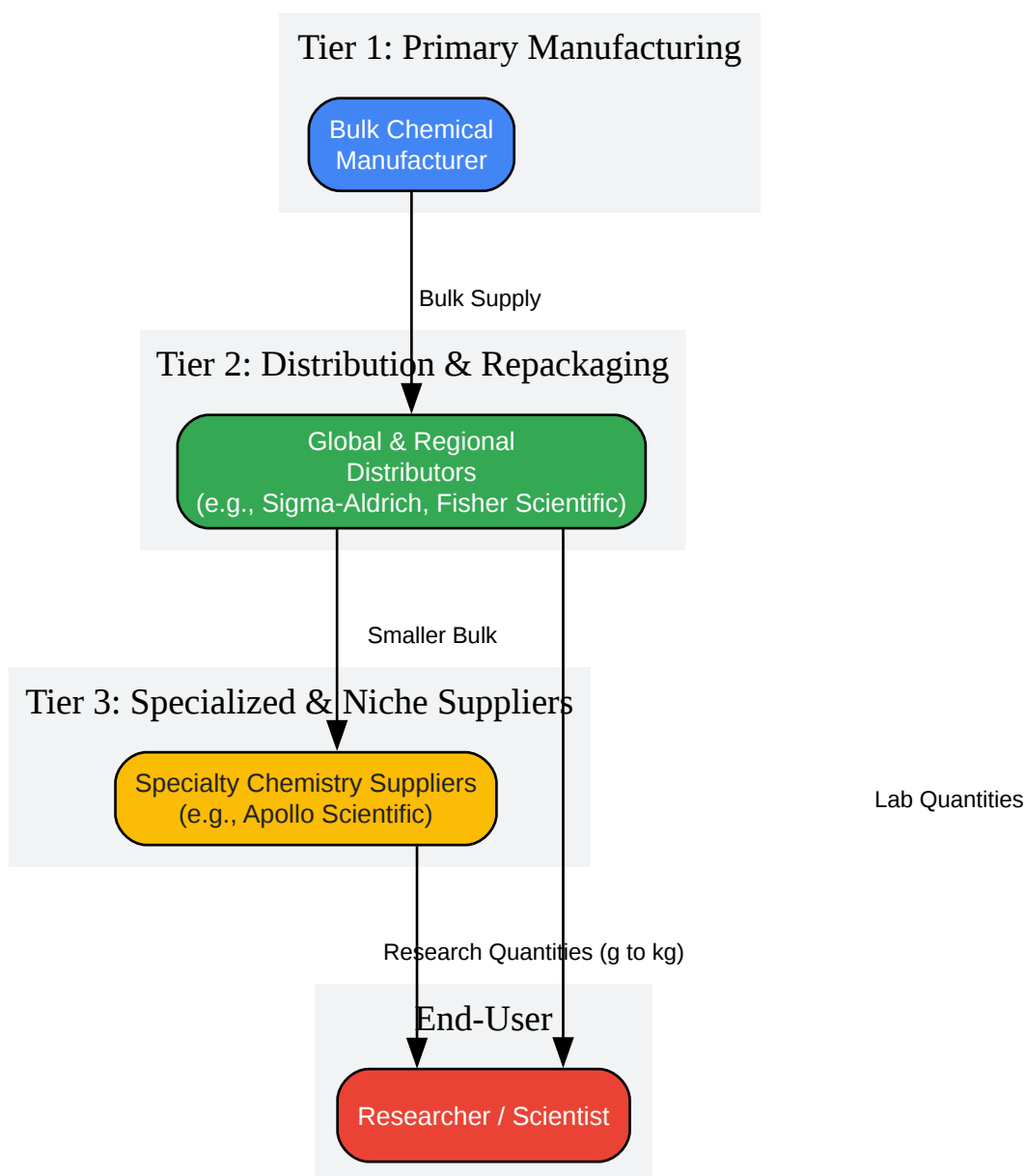
The carbon-fluorine bond's strength increases the chemical and metabolic stability of resulting compounds.^[1] Furthermore, fluorination can alter lipophilicity and membrane permeability, which are critical pharmacokinetic parameters in drug design.^{[1][3]} Consequently, fluoroaniline derivatives are indispensable in the development of anticancer, anti-inflammatory, and central nervous system (CNS)-active drugs.^[1]

Navigating the Supplier Landscape: From Bulk Manufacturing to Bench-Scale Quantities

The acquisition of **2,5-Dichloro-4-fluoroaniline** involves a supply chain that ranges from large-scale chemical manufacturers to specialized laboratory suppliers. For the end-user, it is crucial to understand this landscape to ensure a reliable and high-quality source.

Supplier Tiers and Sourcing Strategy

The commercial journey of a chemical like **2,5-Dichloro-4-fluoroaniline** can be visualized as a multi-tiered system. Discerning between these tiers is fundamental to strategic sourcing.



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Caption: Supply chain for **2,5-Dichloro-4-fluoroaniline**.

Primary manufacturers produce the compound at a large scale. This material is then acquired by global distributors who repackage it and provide comprehensive quality control documentation. Specialized suppliers often source from these distributors or smaller manufacturers, catering specifically to the research and development community with smaller, readily available quantities.

Selected Commercial Suppliers

The following table summarizes key suppliers for **2,5-Dichloro-4-fluoroaniline**, offering a snapshot of typical purities and available quantities. It is essential to obtain lot-specific Certificates of Analysis (CoA) for detailed impurity profiles.

Supplier	CAS Number	Typical Purity	Available Quantities
Sigma-Aldrich (Merck)	2729-37-5	Not specified	Custom inquiry
Apollo Scientific	2729-37-5	98%	1g, 5g, 10g
Ambeed, Inc.	348-64-1	98%	1g, 5g, 10g, 25g
BLD Pharm	348-64-1	Not specified	Custom inquiry

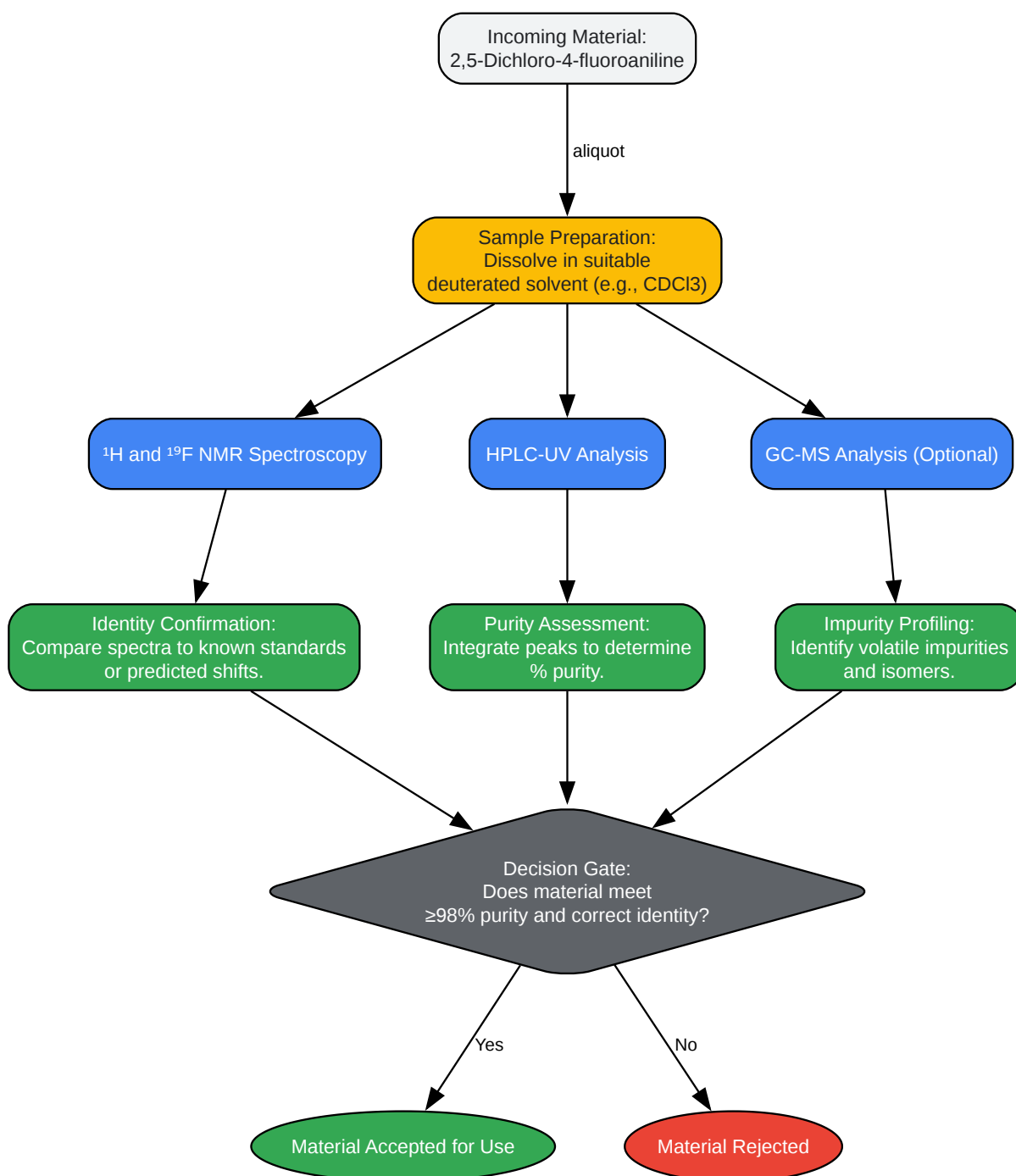
*Note: Some suppliers list isomers under different CAS numbers. Always verify the structure and CAS number (2729-37-5 for **2,5-Dichloro-4-fluoroaniline**) before purchasing.

Quality Control and In-House Verification: A Mandate for Reproducibility

While suppliers provide a Certificate of Analysis, independent verification of incoming material is a cornerstone of experimental reproducibility. The presence of isomeric or process-related impurities can drastically alter reaction outcomes and biological activity.^[5] A robust quality control workflow is therefore not a recommendation, but a requirement.

Analytical Verification Workflow

A multi-pronged analytical approach is necessary to confirm both the identity and purity of the received material.



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Caption: Analytical workflow for incoming material validation.

Experimental Protocol 1: Purity Determination by HPLC

This protocol is adapted from established methods for analyzing halogenated anilines and is designed to quantify the purity of **2,5-Dichloro-4-fluoroaniline** effectively.^{[5][6]}

- Causality: A reverse-phase C18 column is chosen for its excellent retention and separation of moderately polar aromatic compounds. The mobile phase gradient, starting with high aqueous content, allows for the elution of polar impurities before ramping up the organic solvent (acetonitrile) concentration to elute the main analyte and any less polar impurities. UV detection at 254 nm is standard for aromatic compounds due to the strong absorbance of the benzene ring.
- Methodology:
 - Instrumentation: High-Performance Liquid Chromatograph with a UV-Vis detector.
 - Column: C18 reverse-phase column (e.g., 150 x 4.6 mm, 5 µm particle size).^[6]
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
 - Gradient Program:
 - 0-5 min: 20% B
 - 5-25 min: 20% to 80% B
 - 25-30 min: Hold at 80% B
 - 30.1-35 min: Return to 20% B (re-equilibration)
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30°C.
 - Detection Wavelength: 254 nm.^[6]
 - Injection Volume: 10 µL.

- Sample Preparation: Accurately weigh ~25 mg of the sample and dissolve in 50 mL of a 50:50 acetonitrile/water mixture to create a 0.5 mg/mL stock solution. Dilute further to a final concentration of approximately 0.05 mg/mL for injection.[5]
- Analysis: The purity is calculated based on the area percentage of the main peak relative to the total area of all observed peaks. For pharmaceutical development, a purity of $\geq 99.5\%$ is often the target.[6]

Experimental Protocol 2: Identity Confirmation by NMR Spectroscopy

- Causality: Nuclear Magnetic Resonance (NMR) is a definitive technique for structural elucidation. ^1H NMR confirms the proton environment on the aromatic ring, while ^{19}F NMR provides a highly sensitive and specific signal for the fluorine atom, confirming its presence and chemical environment.
- Methodology:
 - Instrumentation: High-resolution NMR spectrometer.
 - Solvent: Deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).[6]
 - Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of the chosen deuterated solvent in a standard NMR tube.[6]
 - Analysis: Acquire ^1H and ^{19}F NMR spectra. The chemical shifts, coupling constants, and integration of the signals should be consistent with the structure of **2,5-Dichloro-4-fluoroaniline**. The presence of significant unexpected signals may indicate impurities.

Safe Handling, Storage, and Disposal

Substituted anilines require careful handling due to their potential toxicity. Reviewing the Safety Data Sheet (SDS) before use is mandatory.[7][8][9][10]

Key Safety and Handling Summary

Hazard Category	Description	Precautionary Measures
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[8][11]	Work in a chemical fume hood. [11] Wear appropriate PPE, including nitrile gloves, a lab coat, and chemical safety goggles.[7][11]
Skin/Eye Irritation	Causes skin and serious eye irritation.[7][9]	Avoid contact with skin and eyes.[7] Ensure an eyewash station and safety shower are readily accessible.[10]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects.[8][10][11]	Avoid release to the environment.[8][11] Dispose of waste through a licensed professional waste disposal service.[11]
Storage	Store in a cool, dry, and well-ventilated place.[7][10] Keep the container tightly closed.[7][8]	Recommended storage is often under an inert atmosphere (e.g., Argon) at 2–8 °C.[12]

Conclusion

2,5-Dichloro-4-fluoroaniline is a valuable reagent whose effective use in research and development hinges on more than just its synthesis. A comprehensive understanding of its commercial landscape, coupled with rigorous in-house analytical verification and stringent adherence to safety protocols, is paramount. By implementing the strategies and methodologies outlined in this guide, researchers can ensure the quality and integrity of their starting materials, thereby laying a solid foundation for successful and reproducible scientific outcomes.

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